

Application of Isovalerophenone in Fragrance Formulation: Application Notes and Protocols

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Compound of Interest

Compound Name: Isovalerophenone

Cat. No.: B1672632

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Introduction

Isovalerophenone, also known as 3-methyl-1-phenyl-1-butanone, is an aromatic ketone.[1][2] Chemically, it possesses a colorless to pale yellow liquid form and is characterized by a fresh, fruity, and sweet odor with moderate tenacity.[1] While its olfactory profile suggests potential for use in fragrance applications, it is crucial to note that current industry guidance recommends against its use in fragrance formulations.[3] This document provides a summary of the known properties of **isovalerophenone** and outlines the standard protocols for the evaluation of any new chemical entity for fragrance applications, in line with industry safety and regulatory standards.

Physicochemical Properties of Isovalerophenone

A comprehensive understanding of a material's physical and chemical properties is fundamental before any application testing.

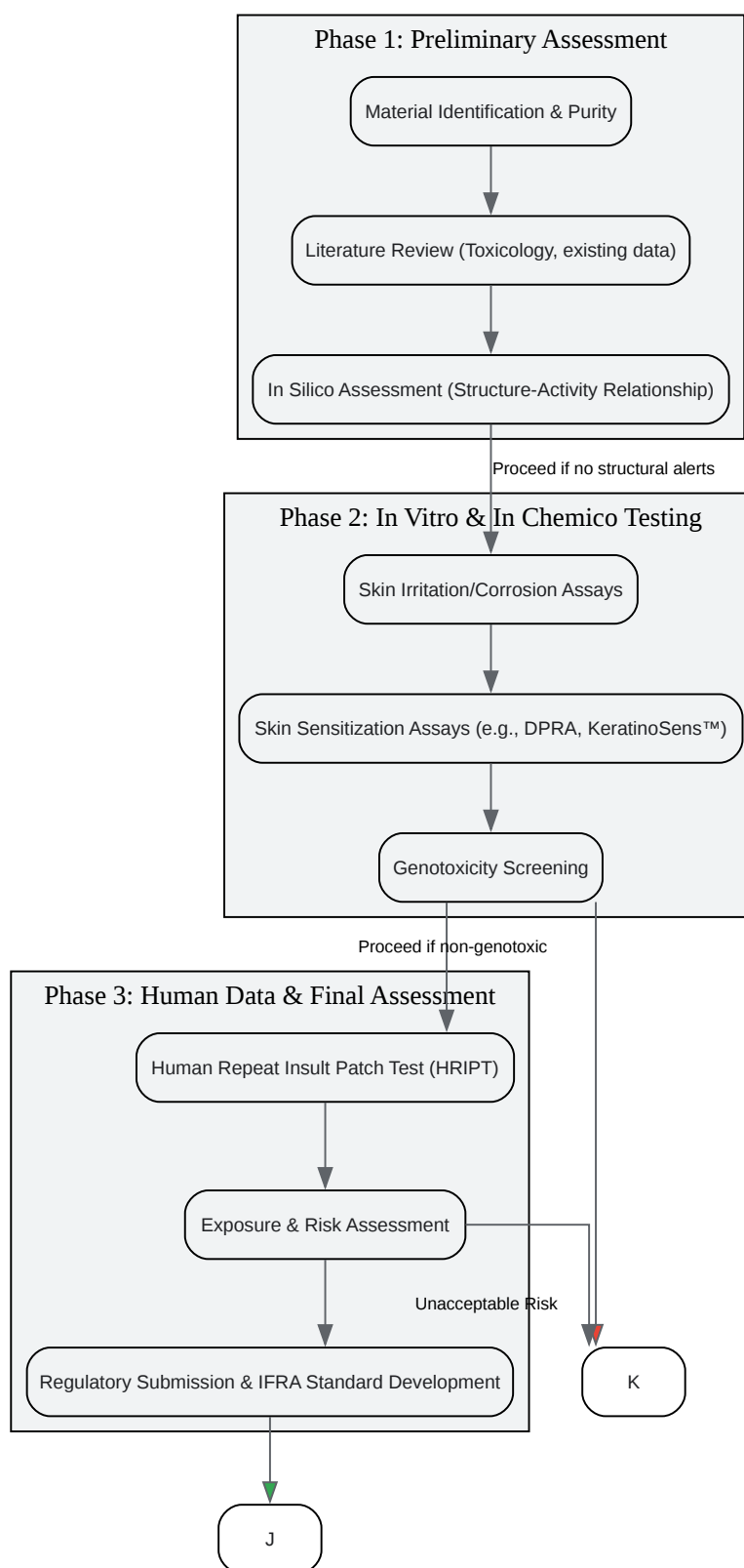
Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₄ O	[3]
Molecular Weight	162.23 g/mol	[2][4]
CAS Number	582-62-7	[1]
Appearance	Colorless to pale yellow liquid	[1]
Odor Profile	Fresh-fruity, sweet	[1]
Boiling Point	72-74 °C at 3 mmHg	[4]
Density	0.966 g/mL at 25 °C	[4]
Refractive Index	n ₂₀ /D 1.512	[4]
Solubility	Insoluble in water; soluble in alcohol and oils	[1][3]
Flash Point	99 °C (210.2 °F) - closed cup	[4]

Regulatory Status and Safety Assessment

The fragrance industry is governed by a stringent set of safety standards and regulations, primarily overseen by organizations like the International Fragrance Association (IFRA) and the Research Institute for Fragrance Materials (RIFM).[5][6][7] The safety evaluation of a fragrance ingredient is a comprehensive process that includes a wide array of toxicological data.[5]

According to available information, **isovalerophenone** is listed as "not for fragrance use".[3] This recommendation is a critical consideration for any researcher or formulator. The reasons for such a recommendation can be varied, including but not limited to, lack of sufficient safety data, potential for skin sensitization, or other toxicological concerns.

The general workflow for assessing the safety of a new fragrance material is depicted below.



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Workflow for Fragrance Material Safety Assessment.

Experimental Protocols for Fragrance Material Evaluation

The following protocols are generalized for the evaluation of a new chemical entity for its potential use in fragrance formulation.

Protocol: Olfactory Evaluation

Objective: To characterize the odor profile of the new material.

Materials:

- Test material (e.g., **isovalerophenone**)
- Odorless solvent (e.g., dipropylene glycol - DPG)
- Perfumery smelling strips
- Glass vials
- Pipettes

Procedure:

- Prepare dilutions of the test material in DPG at 100%, 10%, 1%, and 0.1%.
- Dip a clean smelling strip into each dilution.
- Allow the solvent to evaporate for a few seconds.
- Evaluate the odor at different time intervals (top note: first few minutes; heart note: after 15-60 minutes; base note: after several hours) by a panel of trained evaluators.
- Record odor descriptors, intensity, and tenacity (how long the odor lasts).

Protocol: Stability Testing in Product Base

Objective: To assess the chemical stability and odor performance of the material in a representative product base (e.g., fine fragrance, soap, lotion).

Materials:

- Test material
- Selected product bases (e.g., ethanol/water for fine fragrance, unscented soap base)
- Oven for accelerated aging (40-45°C)
- pH meter
- Viscometer
- Glass storage containers

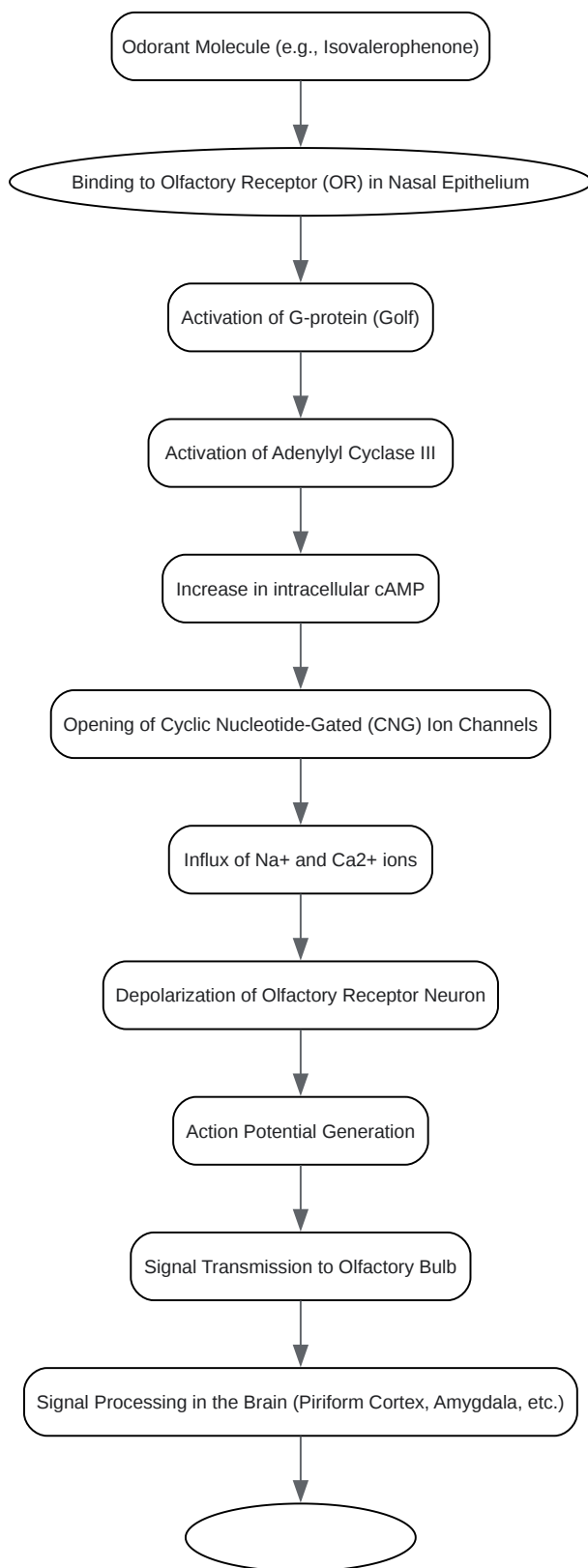
Procedure:

- Incorporate the test material into the product base at a predetermined concentration (e.g., 0.5% - 2.0%).
- Prepare a control sample without the test material.
- Evaluate initial odor, color, pH, and viscosity.
- Store samples under different conditions:
 - Room temperature (20-25°C) with light exposure.
 - Room temperature, dark.
 - Accelerated aging at 40-45°C, dark.
- Evaluate the samples at regular intervals (e.g., 1, 2, 4, 8, 12 weeks) for any changes in odor, color, pH, and viscosity compared to the control.

Olfactory Signaling Pathway

Understanding how a volatile molecule like **isovalerophenone** would be perceived involves the olfactory signaling pathway. An odorant molecule, upon inhalation, interacts with olfactory

receptors in the nasal cavity, triggering a cascade of neural signals that are interpreted by the brain as a specific scent.



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Simplified Olfactory Signaling Pathway.

Conclusion

While **isovalerophenone** possesses an interesting olfactory profile, the current industry recommendation is that it should not be used in fragrance formulations.^[3] For researchers and scientists, this underscores the critical importance of adhering to safety and regulatory guidelines in the development of new fragrance ingredients. The protocols and workflows provided here offer a foundational approach to the evaluation of any new potential aroma chemical, ensuring that both olfactory performance and consumer safety are rigorously assessed. Any consideration for the use of **isovalerophenone** in fragrances would first require a comprehensive safety assessment to overturn the current recommendation.

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